

5-O-Desmethyl Donepezil-d5 supplier and pricing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-O-Desmethyl Donepezil-d5

Cat. No.: B602624

[Get Quote](#)

An In-Depth Technical Guide to 5-O-Desmethyl Donepezil-d5

This guide serves as a technical resource for researchers, scientists, and drug development professionals interested in **5-O-Desmethyl Donepezil-d5**. It covers its role as a metabolite of Donepezil, supplier information, and relevant experimental methodologies.

Introduction

5-O-Desmethyl Donepezil-d5 is the deuterium-labeled form of 5-O-Desmethyl Donepezil, a metabolite of the drug Donepezil.^{[1][2][3][4]} Donepezil is a centrally acting, reversible inhibitor of the enzyme acetylcholinesterase, and it is widely prescribed for the treatment of mild to moderate Alzheimer's disease.^{[5][6][7]} The labeling with deuterium (d5) makes this compound a valuable internal standard for quantitative analysis in pharmacokinetic and metabolic studies, as it can be distinguished from its unlabeled counterpart by mass spectrometry.

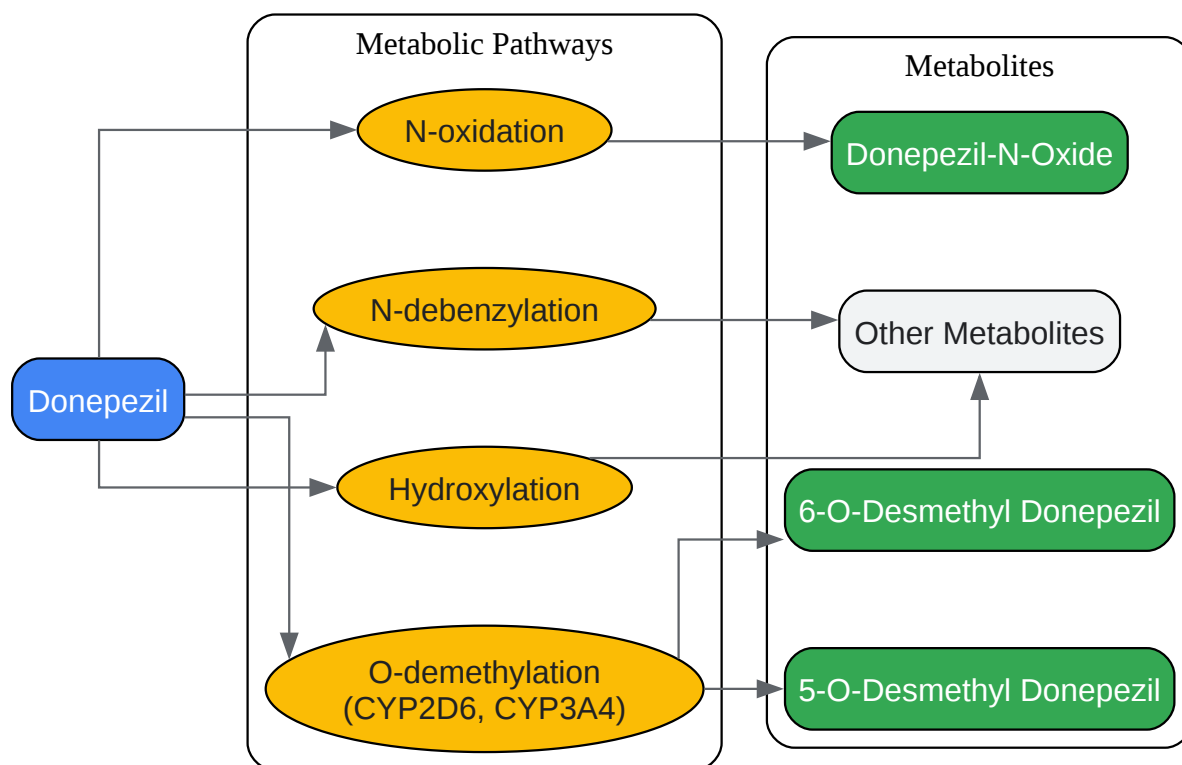
Supplier and Pricing Information

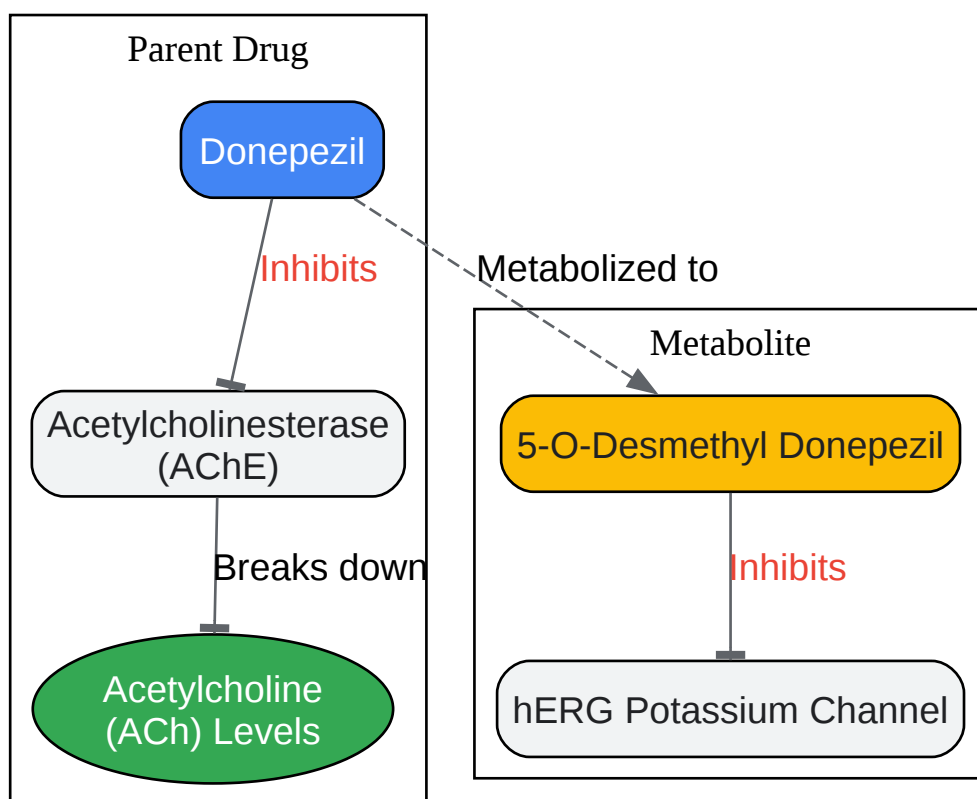
The procurement of **5-O-Desmethyl Donepezil-d5** is critical for research applications. While pricing is often subject to quotation, the following table summarizes key suppliers of this compound. For reference, the pricing for the non-deuterated analog, 5-O-Desmethyl Donepezil, is included from one supplier.

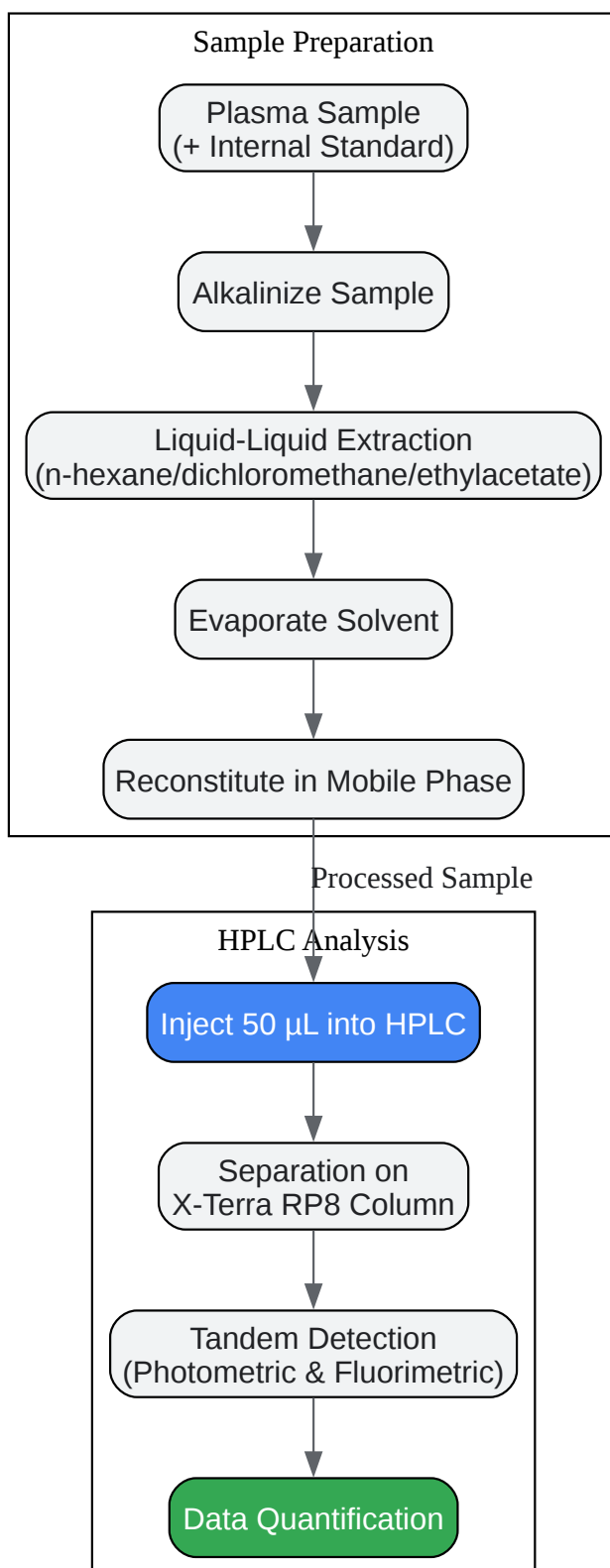
Supplier	Product Name	CAS Number	Notes
Santa Cruz Biotechnology	5-O-Desmethyl Donepezil-d5	1189929-21-2	Biochemical for proteomics research. [8]
InvivoChem	5-O-Desmethyl donepezil-d5	1189929-21-2	Deuterium labeled form of 5-O- Desmethyl donepezil. [2]
MedChemExpress	5-O-Desmethyl donepezil-d5	1189929-21-2	Isotope-Labeled Compound.[4]
Guidechem	5-O-DESMETHYL DONEPEZIL-D5	1189929-21-2	Lists various global manufacturers.[1]
Alfagen	5-O-Desmethyl donepezil-d5	1189929-21-2	Labeled as a MedChemExpress product.[3]
Genprice	5-O-Desmethyl Donepezil-d5	1189929-21-2	Listed as a laboratory reagent.[9]
LGC Standards	5-O-Desmethyl Donepezil	120013-57-2	Non-deuterated version. Pricing: 2.5 mg for \$256.00, 5 mg for \$472.00, 25 mg for \$1,971.00.[10]

Metabolic Pathway of Donepezil

Donepezil undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes CYP2D6 and CYP3A4.[6][11][12] The major metabolic pathways include O-demethylation, N-debenzylolation, hydroxylation, and N-oxidation. One of the key metabolites formed through O-demethylation is 5-O-Desmethyl Donepezil. This metabolite, along with others like 6-O-desmethyl-donepezil (6DD) and donepezil-N-oxide (DNOx), is pharmacologically active.[13]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-O-Desmethyl donepezil-d5 | CAS#: 1189929-21-2 | deuterium labeled 5-O-Desmethyl donepezil | InvivoChem [invivochem.com]
- 3. alfagen.com.tr [alfagen.com.tr]
- 4. file.medchemexpress.eu [file.medchemexpress.eu]
- 5. What is the mechanism of Donepezil Hydrochloride? [synapse.patsnap.com]
- 6. Donepezil - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Donepezil (Aricept): Uses, Side Effects, Dosage & More - GoodRx [goodrx.com]
- 8. scbt.com [scbt.com]
- 9. genprice.com [genprice.com]
- 10. 5-O-Desmethyl Donepezil | LGC Standards [lgcstandards.com]
- 11. go.drugbank.com [go.drugbank.com]
- 12. ClinPGx [clinpgx.org]
- 13. Monitoring Plasma Levels of Donepezil, 5-O-Desmethyl-Donepezil, 6-O-Desmethyl-Donepezil, and Donepezil-N-Oxide by a Novel HPLC Method in Patients With Alzheimer Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-O-Desmethyl Donepezil-d5 supplier and pricing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602624#5-o-desmethyl-donepezil-d5-supplier-and-pricing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com